6-O-Acetylascorbic acid CAS number and molecular weight

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Compound of Interest		
Compound Name:	*6-O-Acetylascorbic acid*	
CAS No.:	*20229-76-9*	
Cat. No.:	*B8564682*	*Get Quote*

Technical Monograph: 6-O-Acetylascorbic Acid

Compound Identity, Synthesis Architectures, and Bio-Functional Profile[1][2]

Executive Summary

6-O-Acetylascorbic acid (CAS 20229-76-9) represents a strategic derivatization of L-ascorbic acid (Vitamin C), designed to modulate the physicochemical limitations of the parent molecule.[1][2] By esterifying the primary hydroxyl group at the C-6 position with an acetyl moiety, this compound bridges the gap between the high water solubility of native ascorbic acid and the extreme lipophilicity of long-chain esters like ascorbyl palmitate. This modification enhances membrane permeability and formulation stability while retaining the potent redox potential of the enediol pharmacophore. This guide details the technical specifications, enzymatic synthesis pathways, and application logic for researchers in dermatological and pharmaceutical development.

Physicochemical Identity

The following data constitutes the definitive chemical identity for **6-O-Acetylascorbic acid**.

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Parameter	Specification
Chemical Name	6-O-Acetyl-L-ascorbic acid
CAS Registry Number	20229-76-9
Molecular Formula	$C_8H_{10}O_7$
Molecular Weight	218.16 g/mol
IUPAC Name	(5R)-5-[(1S)-1-hydroxy-2-(acetyloxy)ethyl]-3,4-dihydroxyfuran-2(5H)-one
Physical State	White to off-white crystalline solid
Solubility Profile	Amphiphilic; improved solubility in polar organic solvents (e.g., ethanol, acetone) compared to L-ascorbic acid.[1][2]

Structural Analysis

The molecule retains the furanone ring responsible for antioxidant activity.[1] The acetylation at C-6 removes the primary alcohol's hydrogen bond donor capability, reducing crystal lattice energy relative to L-ascorbic acid and increasing compatibility with lipid-based delivery systems.[1][2]

Synthesis & Manufacturing Architectures

Synthesis of **6-O-Acetylascorbic acid** requires high regioselectivity to avoid esterification of the C-2 and C-3 enolic hydroxyls, which would abolish antioxidant activity.[1][2]

Method A: Biocatalytic Synthesis (Green Chemistry)

The preferred industrial and research-grade method utilizes immobilized lipases (e.g., Candida antarctica Lipase B, CALB) in non-aqueous media.[1] This approach is kinetically controlled to favor the primary C-6 hydroxyl.[1][2]

Reaction Scheme: L-Ascorbic Acid + Acetyl Donor (e.g., Vinyl Acetate) —(Lipase)→ **6-O-Acetylascorbic Acid** + Acetaldehyde[1][2]

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Experimental Protocol: Lipase-Catalyzed Acylation

- Reagents: L-Ascorbic acid (10 mmol), Vinyl acetate (50 mmol, acts as donor and solvent), Candida antarctica Lipase B (immobilized, e.g., Novozym 435).
- Solvent System:tert-Butanol or Acetone (dried over 4Å molecular sieves).[1][2]
- Procedure:
  - Dissolve L-ascorbic acid in tert-butanol (or suspension in acetone) at 50°C.
  - Add vinyl acetate and immobilized lipase (10% w/w relative to substrate).[1][2]
  - Incubate in an orbital shaker at 50–60°C for 24–48 hours.
  - Monitoring: Track consumption of L-ascorbic acid via HPLC (C18 column, MeOH/Water mobile phase).
  - Purification: Filter enzyme. Evaporate solvent.[1][2] Recrystallize from ethyl acetate/hexane.

Method B: Chemical Synthesis (Traditional)

Requires protection-deprotection steps (e.g., protecting C-2/C-3 with acetals) or careful control of acid catalysis, often resulting in lower yields and complex purification due to byproduct formation.[1][2]

Visualization: Synthesis & Mechanism

The following diagram illustrates the regioselective enzymatic synthesis pathway and the subsequent biological activation mechanism.

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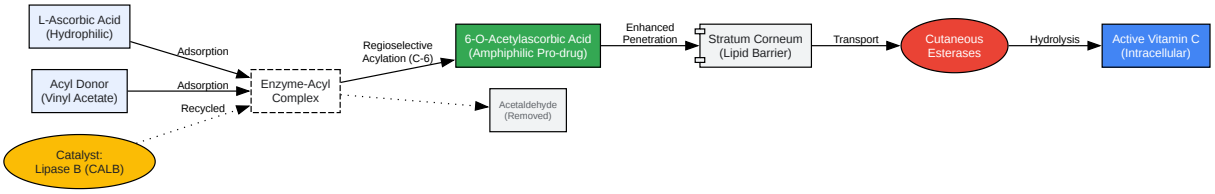

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Caption: Regioselective lipase synthesis of **6-O-Acetylascorbic acid** and its metabolic activation pathway via cutaneous esterases.

Stability & Solubility Profile

Solubility Shift

Unlike L-ascorbic acid, which is insoluble in most organic solvents, **6-O-acetylascorbic acid** exhibits a "moderate lipophilicity."[1][2] This allows it to be solubilized in:

- Alcohols: Ethanol, Propanol.[1]
- Esters: Ethyl Acetate.[1][2][3]
- Formulation Bases: Ethoxydiglycol, Pentylene Glycol.[1]

Stability Mechanism

The C-6 acetylation provides steric shielding and alters the electron density of the furanone ring slightly, retarding the rate of oxidative degradation (browning) in aqueous/organic emulsions compared to free ascorbic acid. However, it remains susceptible to hydrolysis at high pH (>7.0).

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Condition	L-Ascorbic Acid	6-O-Acetylascorbic Acid
Aqueous Stability (pH 7)	Poor (Rapid Oxidation)	Moderate (Hydrolysis limited)
Lipid Solubility	Negligible	Moderate
Skin Penetration	Low (Hydrophilic)	Enhanced (Amphiphilic)

Biological Mechanism & Applications

Pro-Drug Mechanism

6-O-Acetylascorbic acid functions as a precursor.[1][2] Upon topical application, the acetyl group facilitates transit through the lipid-rich stratum corneum. Once in the viable epidermis, ubiquitous esterases cleave the ester bond, releasing free L-ascorbic acid to exert antioxidant effects (collagen synthesis stimulation, ROS scavenging).

Key Applications

- Dermatological Formulations: Used in anti-aging serums where water-free (anhydrous) systems are desired to maximize shelf-life.[1][2]
- Lipid-Based Carriers: Compatible with liposomes and solid lipid nanoparticles (SLNs) due to its amphiphilic nature.[1][2]
- Food Chemistry: Acts as an antioxidant surfactant, stabilizing oil-in-water emulsions.[1][2]

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